

# An In-depth Technical Guide to 2,2'-Dimethoxybenzophenone

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## Compound of Interest

Compound Name: **2,2'-Dimethoxybenzophenone**

Cat. No.: **B077492**

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Disclaimer: Information on **2,2'-Dimethoxybenzophenone** (CAS No. 13102-33-5) is limited in publicly available scientific literature. This guide provides the available data for this specific compound. For illustrative purposes and to fulfill the request for a comprehensive technical document, a detailed section on the structurally related and more thoroughly documented compound, 2,2'-Dihydroxy-4,4'-dimethoxybenzophenone (CAS No. 131-54-4), is also included. Please note that these are distinct chemical entities with different properties and applications.

## 2,2'-Dimethoxybenzophenone: Core Data

**2,2'-Dimethoxybenzophenone**, also known as bis(2-methoxyphenyl)methanone, is a diaryl ketone. While its applications and biological activity are not extensively documented, its chemical structure is of interest in organic synthesis and medicinal chemistry.

## Chemical and Physical Properties

Quantitative data for **2,2'-Dimethoxybenzophenone** is sparse. The following table summarizes the available information.

Property	Value	Source
CAS Number	13102-33-5	<a href="#">[1]</a>
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	242.27 g/mol	<a href="#">[1]</a>
Boiling Point	409.9 °C at 760 mmHg	<a href="#">[2]</a>
Flash Point	193.4 °C	<a href="#">[2]</a>
Density	1.123 g/cm <sup>3</sup>	<a href="#">[2]</a>
Vapor Pressure	6.25E-07 mmHg at 25°C	<a href="#">[2]</a>

## Spectral Data

Spectral information is crucial for the identification and characterization of **2,2'-Dimethoxybenzophenone**. Available data includes:

- <sup>13</sup>C NMR Spectroscopy: Data is available and can be used to confirm the carbon framework of the molecule.[\[1\]](#)
- Mass Spectrometry (GC-MS): Mass spectral data is available, which aids in determining the molecular weight and fragmentation pattern.[\[1\]](#)

## Synthesis and Reactivity

A specific, detailed experimental protocol for the synthesis of **2,2'-Dimethoxybenzophenone** is not readily available in the searched literature. However, general methods for the synthesis of diaryl ketones, such as Friedel-Crafts acylation, could potentially be adapted. For instance, the reaction of anisole with a suitable acylating agent in the presence of a Lewis acid catalyst could be a plausible synthetic route. The reactivity of **2,2'-Dimethoxybenzophenone** is expected to be influenced by the methoxy groups and the central ketone functional group.

## Applications and Biological Significance

There is limited information regarding the specific applications of **2,2'-Dimethoxybenzophenone** in drug development or its role in biological signaling pathways.

The benzophenone scaffold, however, is a common motif in medicinal chemistry, with various derivatives exhibiting a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[\[3\]](#)

## Comparative Analysis: 2,2'-Dihydroxy-4,4'-dimethoxybenzophenone

Disclaimer: The following information pertains to 2,2'-Dihydroxy-4,4'-dimethoxybenzophenone (CAS No. 131-54-4) and is provided as a detailed example of a structurally related and well-documented benzophenone derivative.

2,2'-Dihydroxy-4,4'-dimethoxybenzophenone is a widely used compound, primarily known for its ability to absorb UV radiation. This property makes it a valuable ingredient in sunscreens and a stabilizer in plastics.[\[4\]](#)

## Chemical and Physical Properties

A comprehensive summary of the quantitative data for 2,2'-Dihydroxy-4,4'-dimethoxybenzophenone is presented below.

Property	Value	Source
CAS Number	131-54-4	<a href="#">[4]</a>
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>5</sub>	<a href="#">[4]</a>
Molecular Weight	274.27 g/mol	<a href="#">[4]</a>
Melting Point	133-138 °C	<a href="#">[4]</a>
Appearance	Light yellow to yellow crystalline powder	<a href="#">[4]</a>
Purity	≥ 99% (HPLC)	<a href="#">[4]</a>

## Experimental Protocols: Synthesis

A common method for the synthesis of 2,2'-dihydroxy-4,4'-dimethoxybenzophenone involves a two-step process starting from m-dimethoxybenzene.[\[5\]](#)

### Step 1: Synthesis of the intermediate 2,2',4,4'-tetramethoxybenzophenone

- In a three-necked flask equipped with a stirrer and a reflux condenser, place 13.8 g of m-dimethoxybenzene.
- Add 0.15 g of azobisisobutyronitrile (AIBN) as a catalyst.
- Add 30 ml of oxalyl chloride to the flask.
- Heat the reaction mixture to 70-80 °C and stir for 1.5 hours.
- After the reaction is complete, cool the mixture and add water to hydrolyze the excess oxalyl chloride.
- Filter the mixture to collect the solid intermediate product, 2,2',4,4'-tetramethoxybenzophenone, and dry it.

### Step 2: Demethylation to form 2,2'-dihydroxy-4,4'-dimethoxybenzophenone

- In a flask, combine the intermediate product from Step 1 with a Lewis acid such as aluminum chloride ( $AlCl_3$ ) or zinc chloride ( $ZnCl_2$ ).
- Add an organic solvent like dichloroethane or chlorobenzene.
- Stir the mixture at 50 °C for 2-3 hours.
- Upon completion of the reaction, add water to hydrolyze the reaction mixture.
- Perform a liquid-liquid extraction to separate the product into the organic phase.
- Use rotary evaporation to remove the solvent.
- Recrystallize the solid residue to obtain the pure 2,2'-dihydroxy-4,4'-dimethoxybenzophenone.

## Applications in Research and Industry

The primary application of 2,2'-dihydroxy-4,4'-dimethoxybenzophenone stems from its UV-absorbing properties.

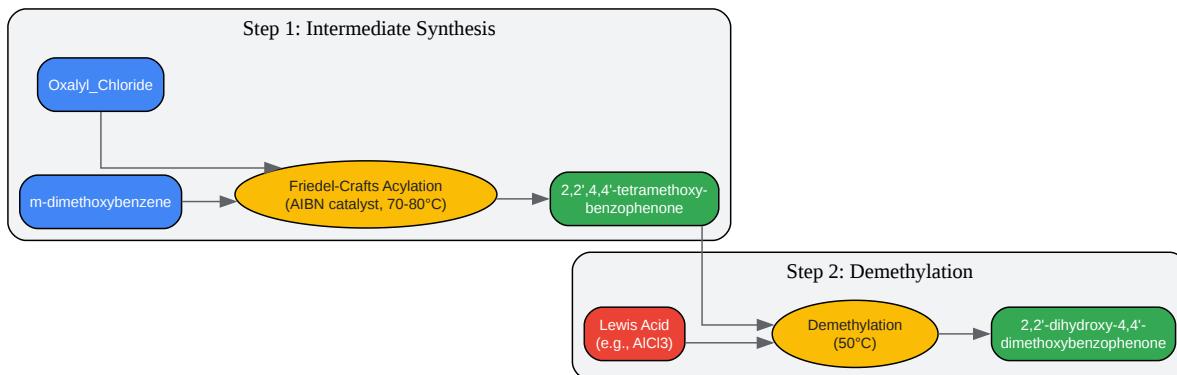
- UV Protection: It is a key ingredient in sunscreens and other personal care products to protect the skin from harmful UVA and UVB radiation.[4]
- Polymer and Coating Stabilization: It is incorporated into plastics and coatings to prevent degradation and enhance the durability of materials exposed to sunlight.[4]
- Photostability Studies: In research, it serves as a model compound for studying photochemical reactions and photostability.[4]
- Pharmaceutical Formulations: There is emerging research into its potential use in drug formulations to improve the solubility and bioavailability of active pharmaceutical ingredients. [4]

## Biological Effects and Signaling Pathways

2,2'-Dihydroxy-4,4'-dimethoxybenzophenone is suspected to be an endocrine-disrupting chemical, potentially interfering with hormonal signaling pathways.[6] Studies in rats have shown that it is rapidly metabolized through demethylation, hydroxylation, sulfonation, and glucuronidation.[6] Understanding its metabolic fate is crucial for assessing its potential adverse effects on human health.[6]

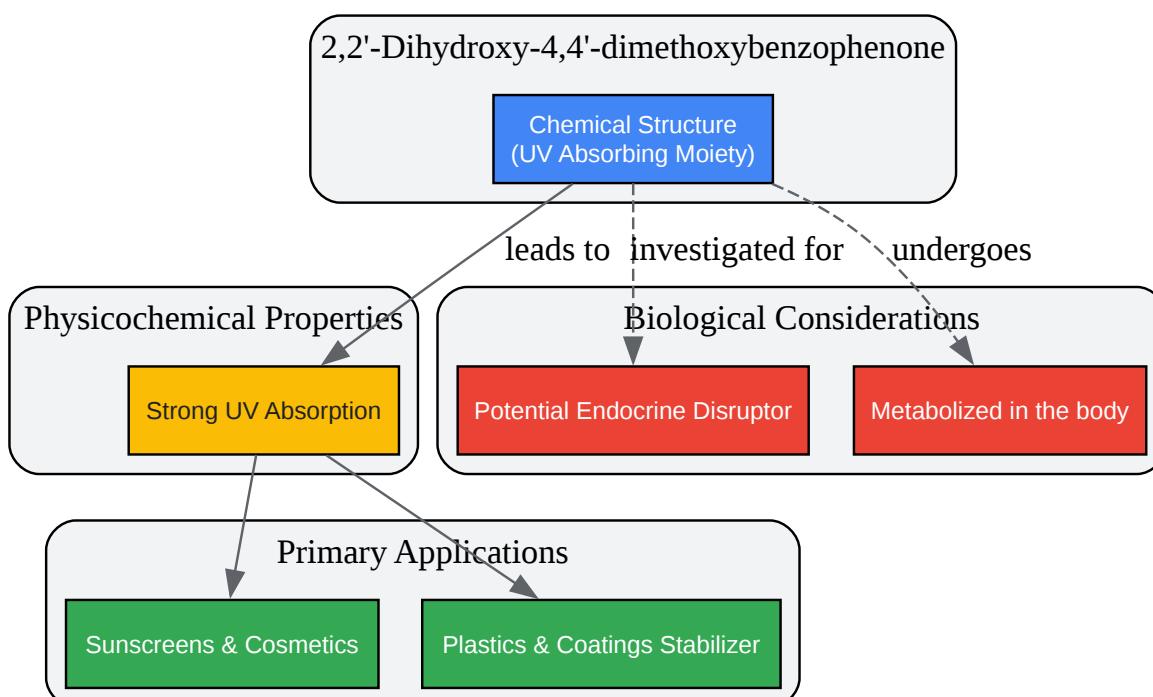
## Visualizations

To further elucidate the experimental and logical frameworks discussed, the following diagrams are provided.



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Caption: Synthesis workflow for 2,2'-dihydroxy-4,4'-dimethoxybenzophenone.



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Caption: Key relationships of 2,2'-dihydroxy-4,4'-dimethoxybenzophenone.

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